

An In-depth Technical Guide to Boc-2-methoxy-L-phenylalanine

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Compound of Interest

Compound Name: *Boc-2-Methoxy-L-Phenylalanine*

Cat. No.: *B176447*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **Boc-2-methoxy-L-phenylalanine**, a key building block in modern peptide chemistry. The information is structured to serve as a practical resource for laboratory work and research planning.

Core Chemical Properties

Boc-2-methoxy-L-phenylalanine, systematically named (S)-2-((tert-Butoxycarbonyl)amino)-3-(2-methoxyphenyl)propanoic acid, is a derivative of the natural amino acid L-phenylalanine. The introduction of a methoxy group on the phenyl ring and the Boc protecting group on the amine confers unique properties utilized in specialized synthetic applications.

The fundamental physicochemical properties of **Boc-2-methoxy-L-phenylalanine** are summarized below.

Property	Value	Reference
CAS Number	143415-63-8	[1] [2] [3]
Molecular Formula	C ₁₅ H ₂₁ NO ₅	[1]
Molecular Weight	295.33 g/mol	[1] [3]
Appearance	White Powder	[2]
Melting Point	157 °C	[1] [2]
Purity	≥97%	[2]
Storage Temperature	2-8°C	[2]

Detailed identifiers are crucial for unambiguous documentation and substance tracking in research.

Identifier	Value	Reference
IUPAC Name	(S)-2-((tert-butoxycarbonyl)amino)-3-(2-methoxyphenyl)propanoic acid	[2]
SMILES	<chem>OC(=O)C1=CC=CC=C1OC(=O)C1=CC=CC=C1</chem>	[2]
InChI	1S/C15H21NO5/c1-15(2,3)21-14(19)16-11(13(17)18)9-10-7-5-6-8-12(10)20-4/h5-8,11H,9H2,1-4H3,(H,16,19)(H,17,18)/t11-/m0/s1	[2]
InChI Key	QMHKMTAKTUUEK-NSHDSACASA-N	[2]

Experimental Protocols

Detailed methodologies are essential for the successful synthesis, purification, and analysis of **Boc-2-methoxy-L-phenylalanine**.

This protocol is adapted from the general synthesis of Boc-protected amino acids.^[4]

Objective: To protect the α -amino group of 2-methoxy-L-phenylalanine using di-tert-butyl dicarbonate (Boc_2O).

Materials:

- 2-methoxy-L-phenylalanine
- Di-tert-butyl dicarbonate (Boc_2O)
- 1,4-Dioxane
- 1N Sodium Hydroxide (NaOH) solution
- Ethyl acetate
- Saturated sodium bicarbonate (NaHCO_3) solution
- Saturated sodium chloride (brine) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Deionized water

Procedure:

- **Dissolution:** Dissolve 2-methoxy-L-phenylalanine in a mixture of 1,4-dioxane and 1N NaOH solution in a round-bottom flask. Stir the mixture vigorously in an ice bath for 15-20 minutes until a clear solution is obtained.
- **Boc-Protection:** Add di-tert-butyl dicarbonate (1.1 equivalents) to the solution dropwise while maintaining vigorous stirring and a cool temperature.

- Reaction: Allow the reaction mixture to warm to room temperature and stir overnight. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up:
 - Concentrate the reaction mixture under reduced pressure to remove the 1,4-dioxane.
 - Dilute the remaining aqueous solution with water and wash with ethyl acetate to remove unreacted Boc₂O.
 - Acidify the aqueous layer to a pH of 2-3 using a cold 1M HCl or citric acid solution, which will cause the product to precipitate.
 - Extract the product into ethyl acetate (3x).
 - Combine the organic layers, wash with brine, dry over anhydrous MgSO₄, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) or by silica gel column chromatography to yield pure **Boc-2-methoxy-L-phenylalanine**.[\[5\]](#)

Objective: To determine the purity of the synthesized **Boc-2-methoxy-L-phenylalanine**.

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column

Mobile Phase:

- Solvent A: 0.1% Trifluoroacetic acid (TFA) in water
- Solvent B: 0.1% TFA in acetonitrile

Procedure:

- **Sample Preparation:** Prepare a 1 mg/mL solution of the compound in a 1:1 mixture of acetonitrile and water.
- **Injection:** Inject 10 µL of the sample solution onto the column.
- **Gradient Elution:** Run a linear gradient from 10% to 90% Solvent B over 20 minutes at a flow rate of 1 mL/min.
- **Detection:** Monitor the elution profile at 220 nm and 254 nm.
- **Analysis:** Integrate the peak areas to calculate the purity of the compound. A purity of ≥98% is typical for this reagent.[6]

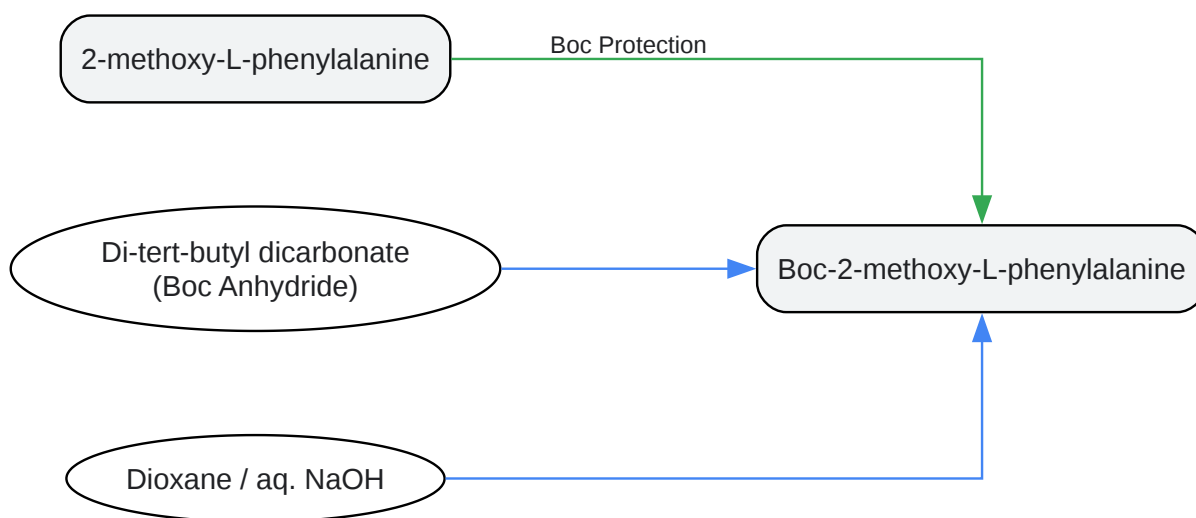
Applications in Research and Development

Boc-2-methoxy-L-phenylalanine is primarily used as a specialized building block in peptide synthesis.[2] The Boc (tert-butyloxycarbonyl) group is a widely used protecting group for the α-amino moiety of amino acids in peptide synthesis.[4]

This compound is classified as an unnatural amino acid, which can be incorporated into peptide chains to introduce novel structural and functional properties.[7] Its synthesis may involve advanced methodologies like palladium-mediated C-H activation.[7] Its primary application is in Boc solid-phase peptide synthesis (SPPS), a technique advantageous for preparing certain types of peptides, such as hydrophobic sequences.[2][8]

Visualized Workflows and Relationships

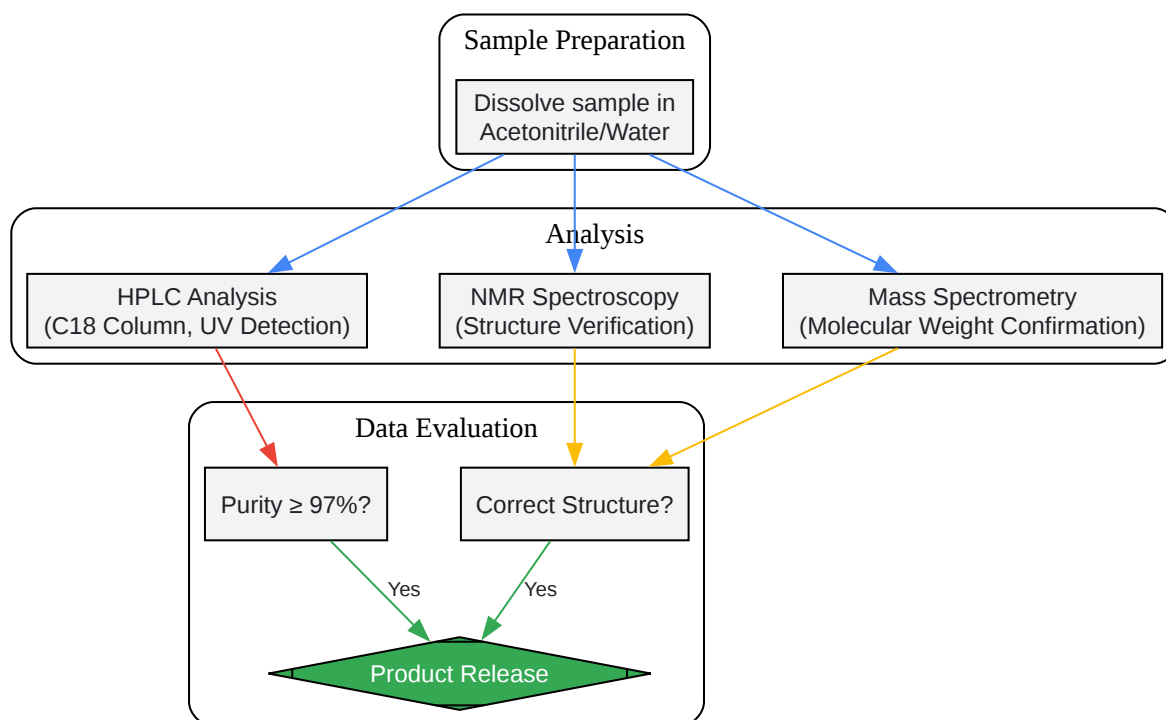
The following diagram illustrates the general chemical synthesis pathway for **Boc-2-methoxy-L-phenylalanine**.



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Caption: General synthesis workflow for **Boc-2-methoxy-L-phenylalanine**.

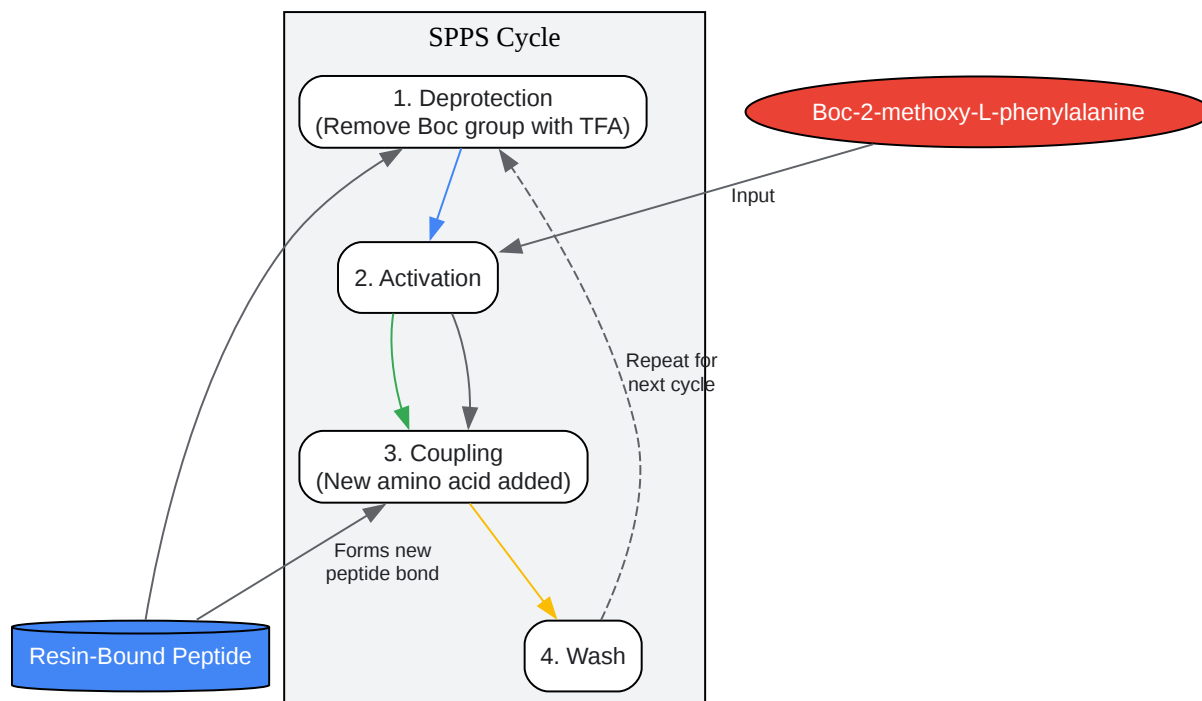
This workflow outlines the standard procedure for verifying the purity and identity of the final product.



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Caption: Quality control workflow for **Boc-2-methoxy-L-phenylalanine**.

This diagram shows the logical relationship of how **Boc-2-methoxy-L-phenylalanine** is utilized as a building block in Boc-SPPS.



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Caption: Role of **Boc-2-methoxy-L-phenylalanine** in the Boc-SPPS cycle.

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